

# isobutyl isobutyrate safety data sheet for lab use

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## Compound of Interest

Compound Name: *Isobutyl isobutyrate*

Cat. No.: *B1662107*

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## An In-depth Technical Guide to the Safe Laboratory Use of **Isobutyl Isobutyrate**

This guide provides comprehensive safety information for the handling and use of **isobutyl isobutyrate** (CAS No. 97-85-8) in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development and other scientific fields. **Isobutyl isobutyrate** is a colorless liquid with a fruity odor, utilized in fragrances, flavorings, and as a solvent.<sup>[1][2]</sup> While it has valuable applications, understanding its potential hazards is crucial for safe laboratory practice.

## Hazard Identification and Classification

**Isobutyl isobutyrate** is classified as a flammable liquid and may cause irritation.<sup>[3][4][5]</sup> The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating these hazards.

Table 1: GHS Classification and Statements

Category	Code	Statement
Hazard Class	<b>Flammable liquids</b>	<b>Category 3</b>
Hazard Statements	H226	Flammable liquid and vapor. <a href="#">[6]</a>
	H336	May cause drowsiness or vertigo. <a href="#">[6]</a>
	H412	Harmful to aquatic life with long lasting effects. <a href="#">[6]</a>
Precautionary Statements	P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking. <a href="#">[4]</a> <a href="#">[6]</a>
	P233	Keep container tightly closed. <a href="#">[4]</a> <a href="#">[6]</a>
	P240	Ground and bond container and receiving equipment. <a href="#">[4]</a> <a href="#">[6]</a>
	P241	Use explosion-proof electrical/ventilating/lighting equipment. <a href="#">[4]</a> <a href="#">[6]</a>
	P242	Use only non-sparking tools. <a href="#">[4]</a>
	P261	Avoid breathing dust/fume/gas/mist/vapors/spray. <a href="#">[6]</a>
	P273	Avoid release to the environment. <a href="#">[6]</a>
	P280	Wear protective gloves/protective clothing/eye protection/face protection. <a href="#">[4]</a> <a href="#">[6]</a>
	P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated

Category	Code	Statement
		clothing. Rinse skin with water. <a href="#">[4]</a>
	P304+P340+P312	IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER/doctor if you feel unwell. <a href="#">[6]</a>
	P370+P378	In case of fire: Use dry sand, dry chemical or alcohol-resistant foam to extinguish.
	P403+P235	Store in a well-ventilated place. Keep cool. <a href="#">[4]</a>

|| P501 | Dispose of contents/container in accordance with local/regional/national/international regulations.[\[4\]](#)[\[7\]](#) |

GHS Pictograms and associated hazards for **isobutyl isobutyrate**.

## Physical and Chemical Properties

Understanding the physical and chemical properties of **isobutyl isobutyrate** is fundamental to its safe handling.

Table 2: Physicochemical Data for **Isobutyl Isobutyrate**

Property	Value
Molecular Formula	<chem>C8H16O2</chem> <a href="#">[3]</a> <a href="#">[8]</a>
Molecular Weight	144.21 g/mol <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Colorless, clear liquid <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[9]</a>
Odor	Fruity, pleasant odor <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[9]</a>
Boiling Point	148-152 °C <a href="#">[3]</a> <a href="#">[8]</a>
Melting Point	-81 °C to -80.6 °C <a href="#">[1]</a> <a href="#">[3]</a>
Flash Point	37 °C to 38.3 °C (Closed Cup) <a href="#">[1]</a> <a href="#">[4]</a>
Density	0.854 - 0.874 g/cm <sup>3</sup> at 20-25 °C <a href="#">[1]</a> <a href="#">[3]</a>
Vapor Pressure	4.33 - 5.8 hPa @ 25 °C <a href="#">[3]</a> <a href="#">[10]</a>
Vapor Density	4.97 (Air = 1) <a href="#">[2]</a> <a href="#">[3]</a>
Water Solubility	Insoluble; 520 mg/L at 20 °C <a href="#">[3]</a> <a href="#">[10]</a>
Autoignition Temperature	432 °C (810 °F) <a href="#">[2]</a>

| Refractive Index | ~1.398 @ 20 °C[\[1\]](#)[\[8\]](#) |

## Toxicological Information

Exposure to **isobutyl isobutyrate** can lead to adverse health effects. It is primarily considered an irritant, and high concentrations of its vapor may cause central nervous system depression.  
[\[3\]](#)

Table 3: Acute Toxicity Data

Exposure Route	Species	Value
Oral LD50	Rat	>6,400 mg/kg bw <a href="#">[10]</a>
Dermal LD50	Rabbit	>8,600 mg/kg <a href="#">[3]</a> <a href="#">[6]</a>
Dermal LD50	Guinea Pig	>10 ml/kg bw <a href="#">[10]</a>

| Inhalation LC66 | Rat | 5423 ppm (31.94 mg/L) for 6 hours[10] |

- Inhalation: Vapors can be irritating to the mucous membranes and upper respiratory tract.[3] High concentrations may lead to dizziness, drowsiness, and central nervous system depression.[3][6]
- Skin Contact: May cause skin irritation.[3] Repeated exposure might lead to dryness or cracking.[6]
- Eye Contact: May cause eye irritation.[3]
- Ingestion: May cause gastrointestinal irritation. Ingestion of large amounts can result in central nervous system depression.[3]
- Chronic Exposure: No specific information on chronic effects or carcinogenicity has been found.[3][4]

## Experimental Protocols

Detailed experimental protocols for the toxicological studies cited are not available in the reviewed safety data sheets. These studies, such as the "Short-term toxicity study of **isobutyl isobutyrate** in rats" by Drake, et al. (1978), are referenced as sources for the toxicity data.[9] For detailed methodologies, consulting the original publications is required.

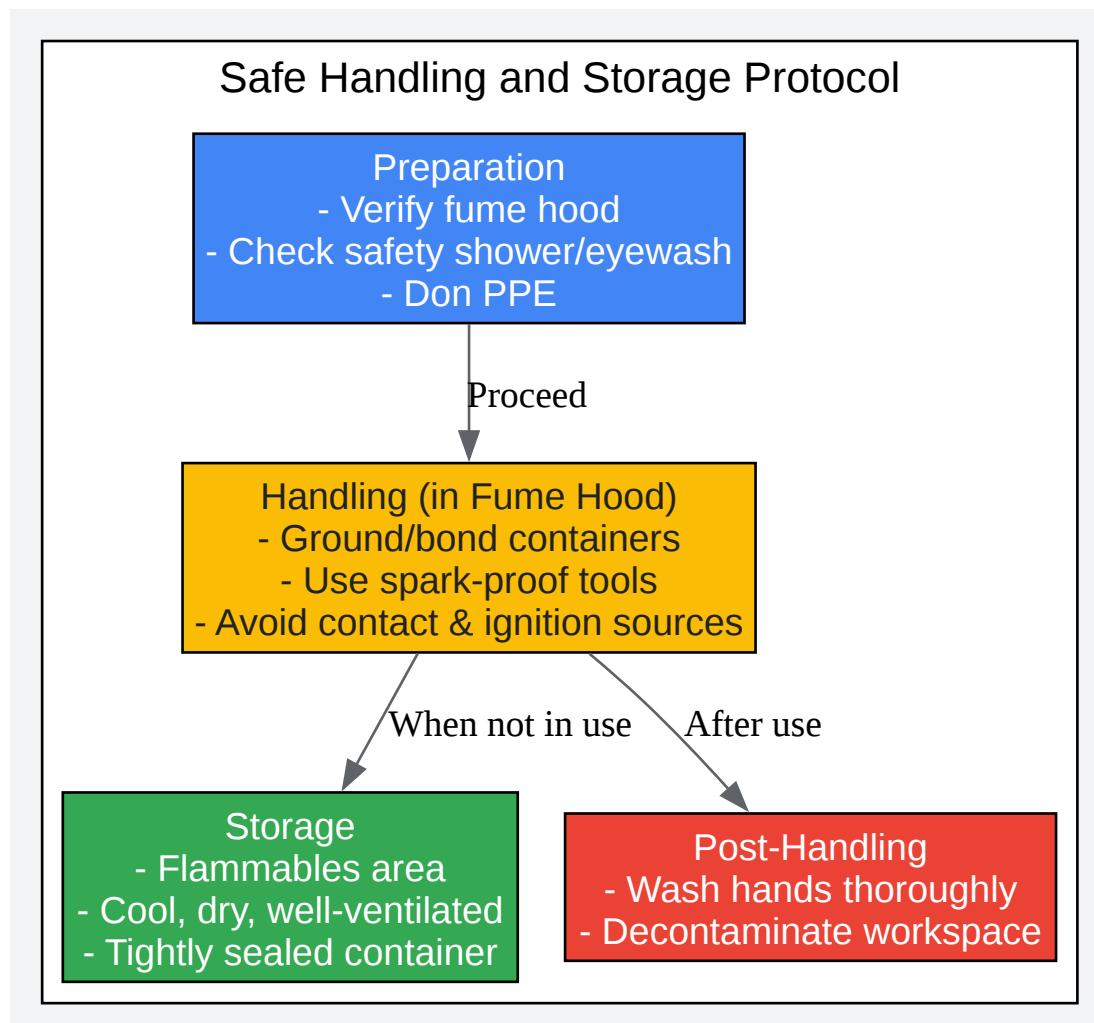
The protocols provided below are for the safe handling and emergency procedures within a laboratory context, derived from standard safety guidelines.

## Protocol for Safe Handling and Storage

This protocol outlines the standard operating procedure for using **isobutyl isobutyrate** in the lab.

- Preparation:
  - Confirm that a chemical fume hood is operational.
  - Ensure an eyewash station and safety shower are accessible.[3]

- Gather all necessary Personal Protective Equipment (PPE): chemical safety goggles, appropriate protective gloves, and a lab coat.[3]
- Handling:
  - Ground and bond containers when transferring the material to prevent static discharge.[3][11]
  - Use only spark-proof tools and explosion-proof equipment.[3]
  - Perform all manipulations within a chemical fume hood to minimize vapor inhalation.[3]
  - Avoid contact with eyes, skin, and clothing.[3]
  - Keep the container tightly closed when not in use.[3]
  - Keep away from all sources of ignition, including heat, sparks, and open flames.[3][4]
- Storage:
  - Store in a designated "Flammables" area.[3]
  - Ensure the storage area is cool, dry, and well-ventilated.[11]
  - Keep containers tightly sealed.[3]
- Cleanup:
  - Wash hands and any exposed skin thoroughly after handling.[3]
  - Decontaminate the work area upon completion of tasks.



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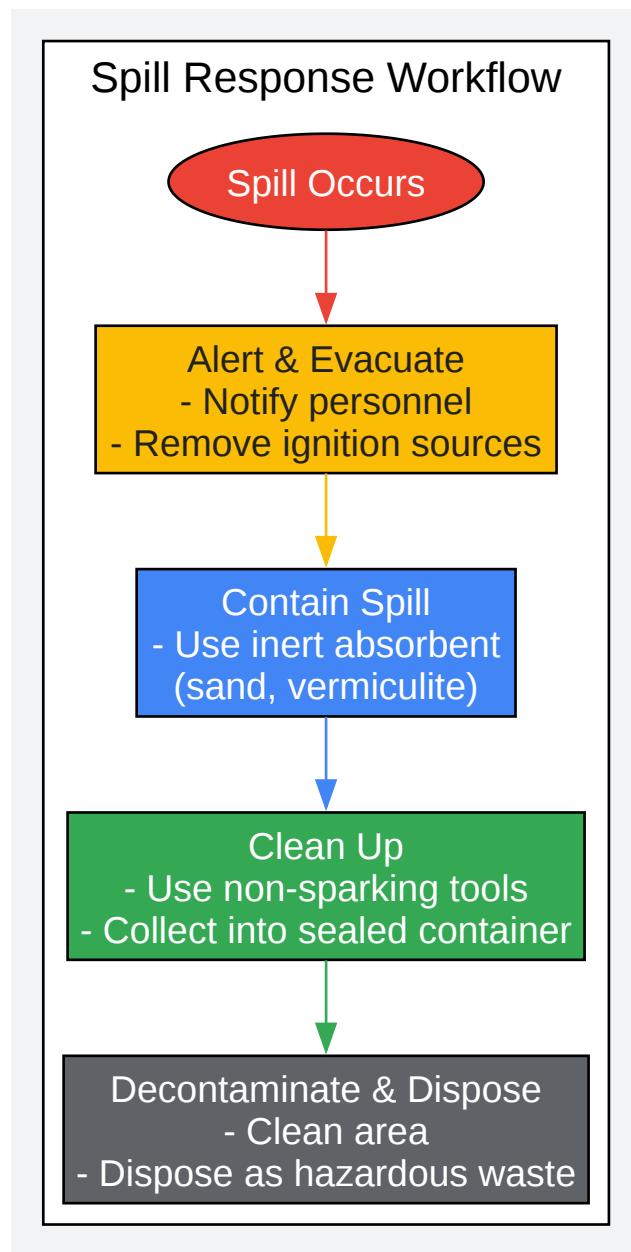
Workflow for the safe handling and storage of **isobutyl isobutyrate**.

## Protocol for Spill Response

This protocol details the steps to be taken in the event of a spill.

- Evacuation and Alerting:
  - Evacuate non-essential personnel from the immediate spill area.
  - Alert colleagues and the lab supervisor.
  - If the spill is large, contact the institutional emergency response team.

- Control and Containment:
  - Remove all sources of ignition from the area.[3]
  - Ensure adequate ventilation, if safe to do so.
  - Prevent the spill from entering drains or waterways.[4]
- Cleanup:
  - Wear appropriate PPE, including respiratory protection if vapors are significant.
  - Absorb the spill with an inert, non-combustible material such as sand, dry lime, or vermiculite.[3][4]
  - Use non-sparking tools to collect the absorbed material.[3]
  - Place the waste into a closed, labeled container for hazardous waste disposal.[3]
- Decontamination:
  - Clean the spill area thoroughly with soap and water.
  - Dispose of all contaminated materials as hazardous waste.



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Logical workflow for responding to an **isobutyl isobutyrate** spill.

## First Aid Measures

Immediate and appropriate first aid is critical in the event of an exposure.

Table 4: First Aid Procedures

Exposure Route	First Aid Instructions
Inhalation	<p><b>Remove the individual from the exposure area to fresh air immediately. If breathing is difficult, administer oxygen. If the person is not breathing, give artificial respiration. Seek immediate medical attention.[3]</b></p>
Skin Contact	<p>Immediately flush the skin with plenty of water for at least 15 minutes while removing all contaminated clothing and shoes. Seek immediate medical attention.[3]</p>
Eye Contact	<p>Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[3]</p>

| Ingestion | Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of water or milk. Seek immediate medical attention.[3] |

## Fire and Explosion Hazards

**Isobutyl isobutyrate** is a flammable liquid, and its vapors can form explosive mixtures with air.

Table 5: Fire Hazard Data

Property	Value
Flash Point	37 °C to 38.3 °C (Closed Cup)[1][4]
Explosive Limits	Lower (LEL): 1.2% (V)[8] / Upper (UEL): Not Available
Autoignition Temperature	432 °C (810 °F)[2]
Suitable Extinguishing Media	Dry chemical, carbon dioxide (CO <sub>2</sub> ), alcohol-resistant foam, or water spray.[11][12]
Unsuitable Extinguishing Media	Solid streams of water may be ineffective.[12]
Hazardous Combustion Products	Carbon oxides (CO, CO <sub>2</sub> ).

| Specific Hazards | Vapors are heavier than air and may travel along the ground to a distant ignition source.[12] Containers may explode when heated. |

## Ecological Information

Care should be taken to prevent the release of **isobutyl isobutyrate** into the environment.

- Toxicity: It is considered harmful to aquatic life with long-lasting effects.[6] The LC50 for fish (Pimephales promelas) is 12.54 mg/L over 96 hours, and the EC50 for Daphnia magna is 55.8 mg/L over 48 hours.[6]
- Persistence and Degradability: The substance is expected to be readily biodegradable.[10]
- Bioaccumulation: With a calculated log K<sub>ow</sub> of 2.68, the potential for bioaccumulation is considered low to moderate.[10]

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